

6-Bromoquinoline-8-carbonitrile chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromoquinoline-8-carbonitrile

Cat. No.: B2600131

[Get Quote](#)

An In-depth Technical Guide to 6-Bromoquinoline-8-carbonitrile

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral data of **6-Bromoquinoline-8-carbonitrile**, a substituted quinoline derivative of interest to researchers, scientists, and drug development professionals.

Core Chemical Properties

6-Bromoquinoline-8-carbonitrile is a halogenated quinoline nitrile with the molecular formula $C_{10}H_5BrN_2$.^[1] Its structure consists of a quinoline ring system substituted with a bromine atom at the 6-position and a nitrile group at the 8-position.

Table 1: General Chemical Properties

Property	Value	Source
Molecular Formula	$C_{10}H_5BrN_2$	[1]
Molecular Weight	233.07 g/mol	[1]
Appearance	Colourless prisms	[1]

Table 2: Crystallographic Data

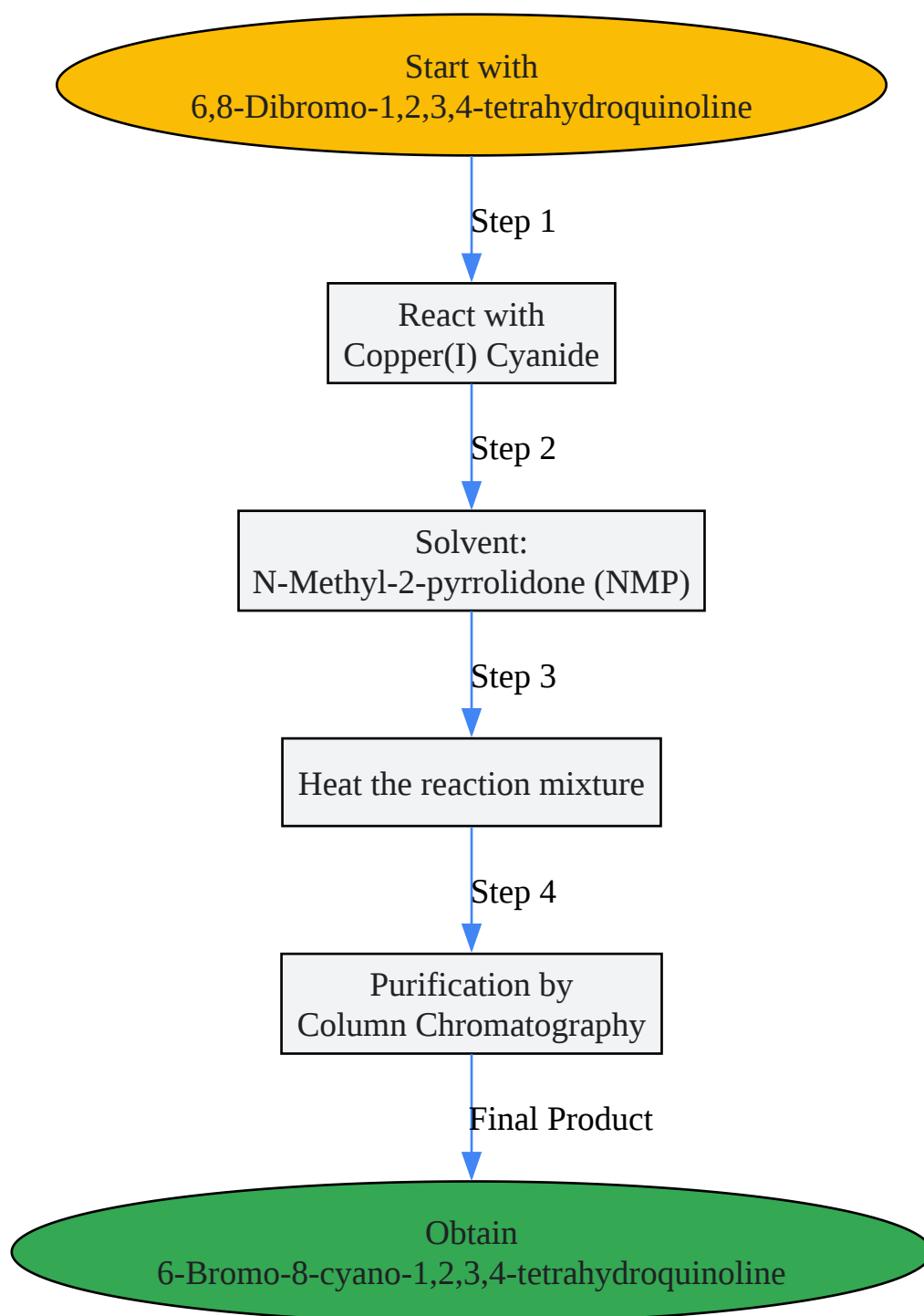
Parameter	Value	Source
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /c	[1]
Unit Cell Dimensions	a = 3.8484(8) Å, b = 12.634(3) Å, c = 18.042(4) Å	[1]
β	92.918(7)°	[1]
Volume	876.0(3) Å ³	[1]
Z	4	[1]

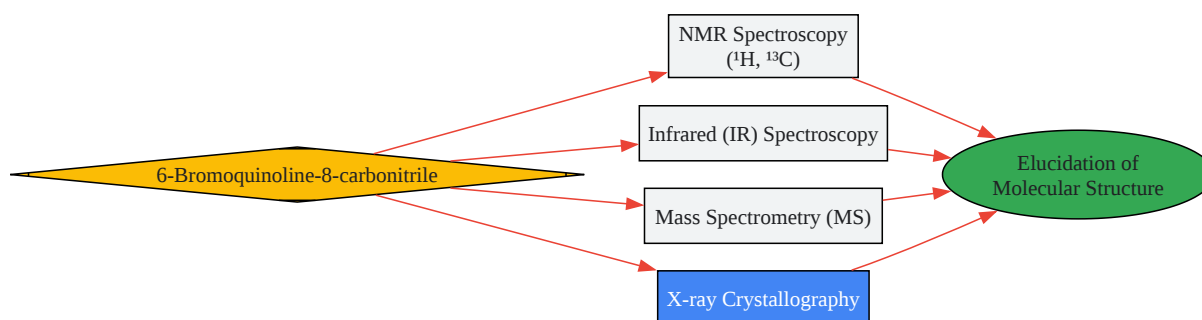
Synthesis and Experimental Protocols

The synthesis of **6-Bromoquinoline-8-carbonitrile** can be achieved through a multi-step process starting from 6,8-dibromo-1,2,3,4-tetrahydroquinoline. The general synthetic pathway involves the aromatization of the tetrahydroquinoline ring, followed by a nucleophilic substitution reaction to introduce the cyano group.

A detailed experimental protocol for the synthesis of 6-Bromo-8-cyano-1,2,3,4-tetrahydroquinoline, a precursor to the target molecule, has been described by Ökten and Çakmak (2015). The subsequent aromatization and cyanation would lead to the final product.

Experimental Workflow for Precursor Synthesis:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of novel cyano quinoline derivatives | Aperta [aperta.ulakbim.gov.tr]
- To cite this document: BenchChem. [6-Bromoquinoline-8-carbonitrile chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2600131#6-bromoquinoline-8-carbonitrile-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com